

common impurities in 5-[(2-chlorophenoxy)methyl]furan-2-carboxylic acid synthesis

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Compound of Interest

Compound Name: 5-[(2-Chlorophenoxy)methyl]furan-2-carboxylic acid

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Technical Support Center: 5-[(2-chlorophenoxy)methyl]furan-2-carboxylic acid

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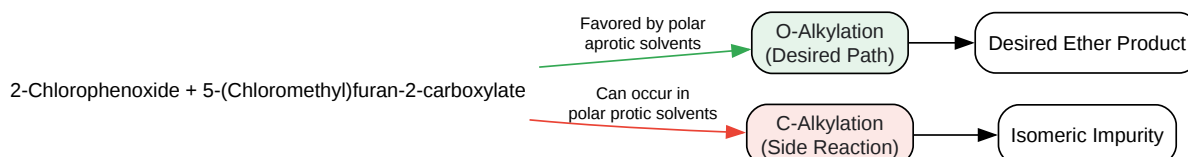
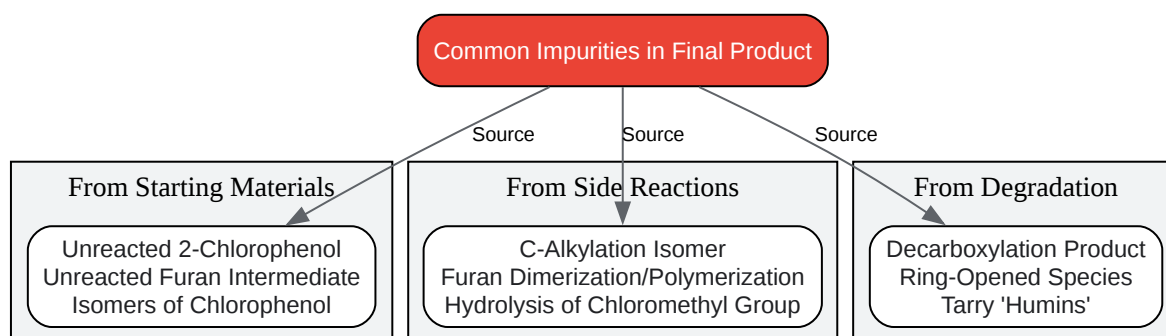
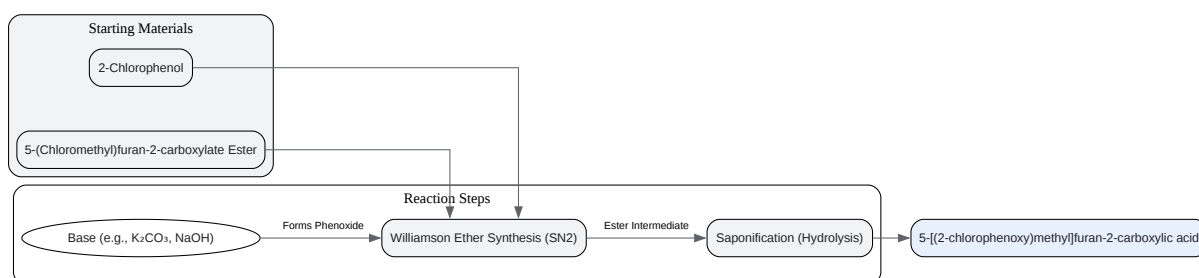
Welcome to the technical support center for the synthesis of **5-[(2-chlorophenoxy)methyl]furan-2-carboxylic acid**. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges encountered during the synthesis of this important intermediate. Here, we provide in-depth troubleshooting guides and frequently asked questions to ensure the integrity and purity of your final product.

Frequently Asked Questions (FAQs)

Q1: What is the primary synthetic route for 5-[(2-chlorophenoxy)methyl]furan-2-carboxylic acid?

The most prevalent and industrially relevant method for synthesizing this molecule is the Williamson ether synthesis.^{[1][2][3]} This reaction involves the nucleophilic substitution of a halide by a phenoxide. Specifically, the sodium or potassium salt of 2-chlorophenol (the nucleophile) attacks an electrophilic 5-(halomethyl)furan-2-carboxylate derivative, typically the

methyl or ethyl ester of 5-(chloromethyl)furan-2-carboxylic acid.[4] The reaction is followed by saponification (hydrolysis) of the ester to yield the final carboxylic acid product.



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